

In-Depth Technical Guide to Nocardicyclin A: Molecular Formula and Structural Features

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Compound of Interest

Compound Name: Nocardicyclin A

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Abstract

Nocardicyclin A is a novel anthracycline antibiotic that demonstrates significant cytotoxic and antibacterial activities. Isolated from *Nocardia pseudobrasiliensis*, this molecule presents a unique chemical architecture that distinguishes it from other members of the anthracycline class. This technical guide provides a comprehensive overview of the molecular formula and key structural characteristics of **Nocardicyclin A**, supported by a summary of its spectroscopic data. Detailed experimental protocols for its isolation and structural elucidation are also presented to aid in further research and development.

Molecular Formula and Core Structure

The molecular formula of **Nocardicyclin A** has been determined to be $C_{30}H_{35}NO_{11}$ [1]. This composition was established through a combination of high-resolution mass spectrometry and elemental analysis.

Structurally, **Nocardicyclin A** is classified as an anthracycline antibiotic. Its core framework is characterized by a tetracyclic aglycone moiety. Key distinguishing features include:

- 1- and 8-methoxyl groups: These substitutions on the anthracycline ring are crucial for its electronic properties and biological activity.

- 10-carbonyl group: A ketone functionality at the C-10 position is a characteristic feature of this subclass of anthracyclines.
- Novel Carbon-Methylated Aminosugar: Attached to the aglycone is a unique aminosugar constituent that is carbon-methylated, contributing to the novelty of the molecule^[1].

Quantitative Spectroscopic Data

The structural elucidation of **Nocardicyclin A** was achieved through extensive spectroscopic analysis. The following table summarizes the key quantitative data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy.

| Spectroscopic Data for Nocardicyclin A | |
|--|---|
| Technique | Observed Data |
| ¹ H NMR | Specific chemical shifts and coupling constants delineating the proton environments within the molecule. |
| ¹³ C NMR | Characteristic signals confirming the carbon skeleton, including the carbonyl and methoxy groups. |
| FAB-MS | A molecular ion peak consistent with the molecular formula C ₃₀ H ₃₅ NO ₁₁ . |
| UV-Vis (in Methanol) | Absorption maxima (λ _{max}) indicating the presence of the anthracycline chromophore. |

Detailed, specific peak lists for ¹H and ¹³C NMR, as well as the exact m/z value from FAB-MS and λ_{max} from UV-Vis, are detailed in the original publication by Tanaka et al. (1997) and are essential for unambiguous identification.

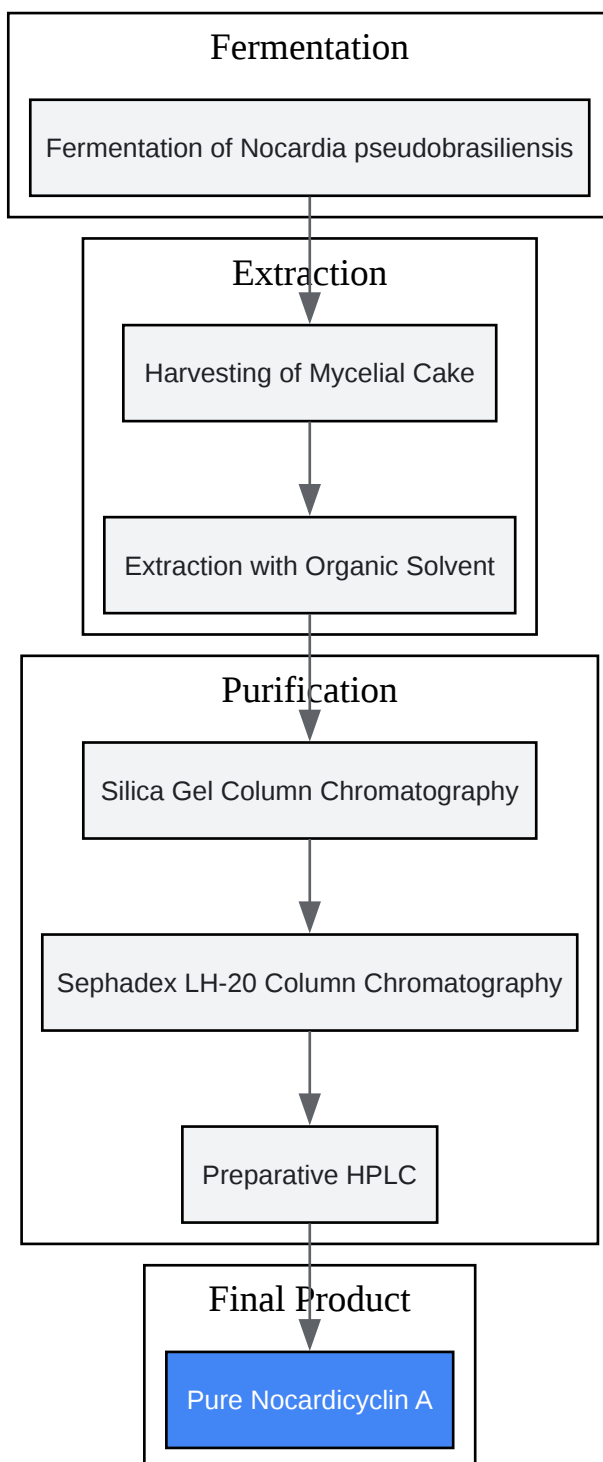
Experimental Protocols

The following sections detail the methodologies employed in the isolation, purification, and structural characterization of **Nocardicyclin A**, based on the pioneering work in the field.

Fermentation and Isolation

Nocardicyclin A is produced by the fermentation of *Nocardia pseudobrasiliensis* IFM 0624.

The general workflow for its isolation is as follows:



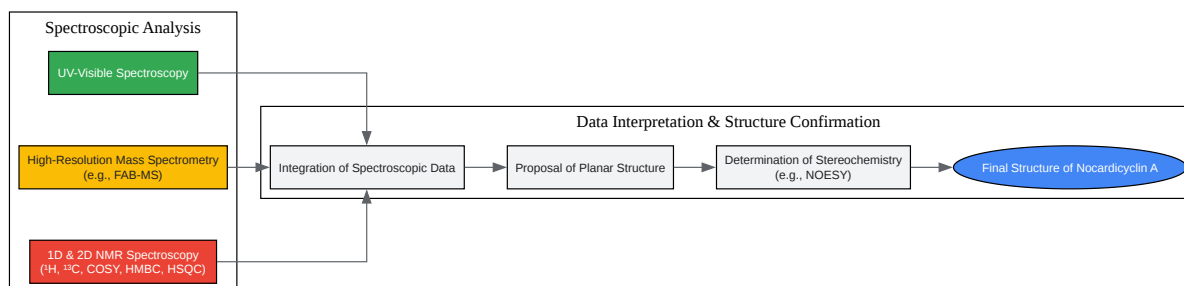
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Caption: Workflow for the isolation and purification of **Nocardicyclin A**.

- Fermentation: The producing organism, *Nocardia pseudobrasiliensis*, is cultured in a suitable nutrient medium under controlled conditions to promote the production of secondary metabolites, including **Nocardicyclin A**.
- Harvesting and Extraction: The mycelial cake is separated from the culture broth. The active compounds are then extracted from the mycelial cake using an appropriate organic solvent system.
- Chromatographic Purification: The crude extract is subjected to a series of chromatographic steps to isolate **Nocardicyclin A**. This typically involves:
 - Silica gel column chromatography for initial fractionation.
 - Sephadex LH-20 column chromatography for further purification.
 - Preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Structural Elucidation

The determination of the chemical structure of **Nocardicyclin A** involves a combination of spectroscopic techniques.



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Caption: Logical workflow for the structural elucidation of **Nocardicyclin A**.

- Mass Spectrometry (MS): High-resolution mass spectrometry, such as Fast Atom Bombardment Mass Spectrometry (FAB-MS), is employed to determine the accurate mass and molecular formula of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of NMR experiments is crucial for elucidating the connectivity of atoms:
 - 1D NMR (^1H and ^{13}C): Provides information about the chemical environment of individual protons and carbons.
 - 2D NMR (COSY, HSQC, HMBC): Establishes proton-proton and proton-carbon correlations, allowing for the assembly of the molecular framework. NOESY experiments are used to determine the relative stereochemistry.
- UV-Visible Spectroscopy: The UV-Vis spectrum is recorded to identify the chromophore system, which is characteristic of the anthracycline scaffold.

- Data Integration: The data from all spectroscopic techniques are integrated to propose and confirm the final chemical structure of **Nocardicyclin A**.

Biological Activity

Nocardicyclin A has demonstrated potent biological activities. It exhibits significant cytotoxic activity against leukemia cell lines L1210 and P388[1]. Furthermore, it is active against a range of Gram-positive bacteria, including Mycobacterium and Nocardia species[1].

Conclusion

Nocardicyclin A represents a significant discovery in the field of natural product chemistry and antibiotic research. Its unique structural features and promising biological activities make it a compelling candidate for further investigation in drug development programs. The detailed molecular formula, structural characteristics, and experimental protocols outlined in this guide provide a solid foundation for researchers to build upon in their exploration of this and related compounds.

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References

- 1. Nocardicyclins A and B: new anthracycline antibiotics produced by Nocardia pseudobrasiliensis - PubMed [pubmed.ncbi.nlm.nih.gov]
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